

Operational Guide: 1-(4-cyanophenyl)-3,3-dimethylurea Disposal & Handling

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Compound of Interest

Compound Name: 1-(4-cyanophenyl)-3,3-dimethylurea

CAS No.: 82261-41-4

Cat. No.: B1266579

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Executive Summary

This guide mandates the procedural workflow for the handling and disposal of **1-(4-cyanophenyl)-3,3-dimethylurea** (CAS: 82261-41-4).^{[1][2]} As a phenylurea derivative possessing a nitrile moiety, this compound presents specific risks regarding aquatic toxicity and potential organ damage (liver/kidney) upon repeated exposure.^[2]

Immediate Action Required:

- Segregation: Strictly segregate from strong acids and oxidizers.
- Disposal Path: High-temperature incineration via approved hazardous waste streams.
- Critical Distinction: While containing a "cyano" group, this is an organic nitrile, not an inorganic cyanide salt.^[2] Do not place in the inorganic cyanide waste stream (pH > 11) unless explicitly directed by your facility's specific EHS protocols, as this can complicate downstream incineration.^[2]

Chemical Identity & Hazard Profiling

Understanding the molecular behavior of the analyte is the first step in safety.

Parameter	Specification
Chemical Name	1-(4-cyanophenyl)-3,3-dimethylurea
CAS Number	82261-41-4
Molecular Formula	$C_{10}H_{10}N_4$
Molecular Weight	189.21 g/mol
Hazard Class	Acute Tox.[2] (Oral); STOT-RE (Liver/Kidney); Aquatic Chronic
Reactivity	Incompatible with strong oxidizers and strong acids (hydrolysis risk).[1]

Mechanistic Risk Assessment

- The Nitrile Group ($-C\equiv N$): The cyano group on the phenyl ring is relatively stable but can undergo hydrolysis to a carboxylic acid in the presence of strong acids or bases under heat. While it does not readily release hydrogen cyanide (HCN) gas like inorganic cyanides (e.g., NaCN), it should still be treated with caution regarding pH extremes.[2]
- The Urea Moiety: The dimethylurea tail provides thermal stability but generates nitrogen oxides (NO_x) during combustion. This necessitates controlled incineration rather than open burning or standard trash disposal.

Personal Protective Equipment (PPE) Matrix

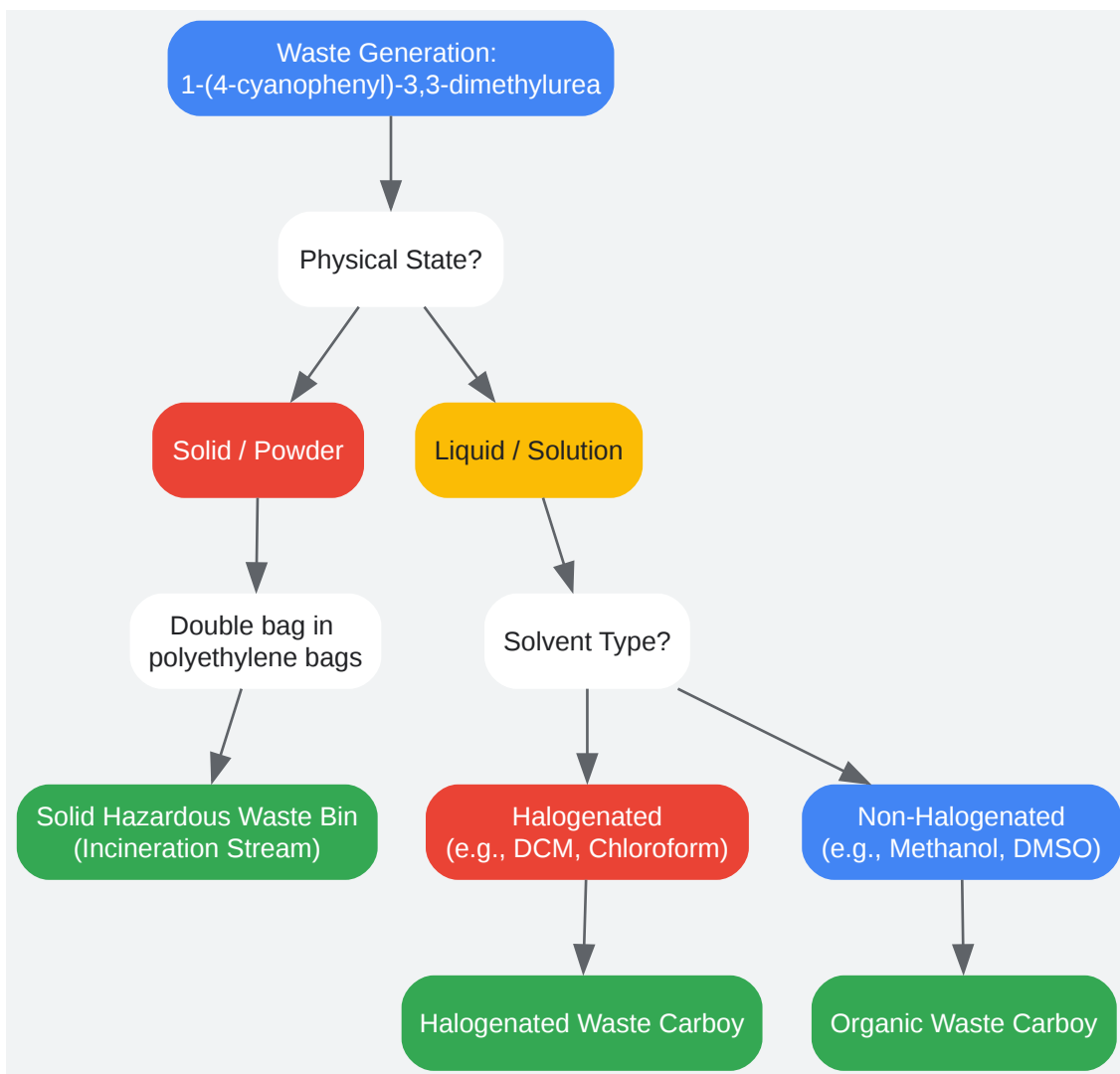
Standard latex gloves are insufficient for organic nitrogenous compounds.

PPE Type	Specification	Rationale
Hand Protection	Nitrile Rubber (min 0.11mm thickness)	Phenylureas can permeate latex. ^[1] Nitrile provides superior organic resistance.
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Prevents inhalation of dust/aerosols during weighing or solution prep.
Eye Protection	Chemical Splash Goggles	Standard safety glasses do not seal against airborne dusts.
Clothing	Lab Coat (Buttoned, long sleeve)	Prevents dermal absorption via clothing contamination. ^[2]

Disposal Workflow & Decision Logic

The following protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) standards for characteristic hazardous waste.

Diagram 1: Waste Segregation Decision Tree



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Figure 1: Decision logic for segregating phenylurea waste based on physical state and solvent carrier.

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Substance)

- Containment: Do not throw loose powder into the solid waste bin. Transfer the material into a screw-top vial or double-bag it in polyethylene zip-lock bags.
- Labeling: Attach a hazardous waste tag.
 - Constituents: **"1-(4-cyanophenyl)-3,3-dimethylurea"** (Do not use abbreviations).[1][2]

- Hazards: Check "Toxic" and "Irritant".
- Placement: Place in the Solid Hazardous Waste drum destined for incineration.

Scenario B: Liquid Waste (Solutions)

- Solvent Identification: Identify the solvent used (e.g., DMSO, Methanol, Dichloromethane).[2]
- Segregation:
 - If dissolved in DCM/Chloroform: Pour into the Halogenated waste stream.
 - If dissolved in Methanol/Acetone/DMSO: Pour into the Non-Halogenated Organic waste stream.
- Rinsing: Triple rinse the original container with the compatible solvent and add the rinsate to the waste container.
- Incompatibility Check: Ensure the waste carboy does NOT contain strong acids (Sulfuric, Nitric) or oxidizers (Peroxides), as this could trigger exothermic reactions or degradation of the nitrile.[2]

Emergency Contingencies

Spill Management (Dry Powder)

- Isolate: Evacuate the immediate area (3-meter radius).[1]
- PPE: Don nitrile gloves, goggles, and an N95 or P100 respirator if dust is airborne.[2]
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.
- Cleanup: Scoop up the material and the paper towel. Place in a sealable bag. Label as "Hazardous Waste - Debris from Spill."
- Decon: Wipe the surface with a soap/water solution.

Exposure Response

- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol (enhances absorption).
- Eye Contact: Flush for 15 minutes. Seek medical attention.
- Ingestion: Do not induce vomiting. Contact Poison Control immediately.

Regulatory & Compliance Framework

Diagram 2: The Disposal Lifecycle



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Figure 2: The cradle-to-grave lifecycle of the chemical waste.[2]

Regulatory Notes:

- RCRA Status: While not explicitly "P-listed" or "U-listed" by specific CAS in 40 CFR 261.33, it is regulated as a characteristic hazardous waste due to toxicity and chemical class (Phenylureas).[1][2]
- EPA Waste Code: If not mixed with listed solvents, use D001 (Ignitable, if in flammable solvent) or Toxic characteristic codes pending TCLP results.[2] Most facilities default to a general "Organic Hazardous Waste" profile for incineration.

References

- PubChem. (2025). **1-(4-cyanophenyl)-3,3-dimethylurea** Compound Summary (CID 92055). National Library of Medicine. [\[Link\]](#)
- US EPA. (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA). (2024).[3] Toxic and Hazardous Substances: 1910.1450 - Occupational exposure to hazardous chemicals in laboratories.

[\[Link\]](#)^[1]^[2]**Need Custom Synthesis?**

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Sources

- 1. 71754-19-3|1-(3-Cyanophenyl)-3,3-dimethylurea|BLD Pharm [bldpharm.com]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. fishersci.com [fishersci.com]
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